4-Bromophenanthridine CAS number and molecular weight

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Compound of Interest

Compound Name:	*4-Bromophenanthridine*
Cat. No.:	*B13691802*

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4-Bromophenanthridine: Physicochemical Profiling, Mechanistic Synthesis, and Applications in Advanced Ligand Design

Executive Summary

4-Bromophenanthridine is a halogenated, π-extended N-heterocycle that serves as a critical intermediate in the synthesis of advanced organometallic ligands and biologically active alkaloids. By acting as a heterobifunctional Lewis base precursor, it enables the construction of bidentate and tridentate transition metal coordination complexes with highly tunable photophysical and catalytic properties. This technical whitepaper details the physicochemical profile, synthetic evolution, and downstream applications of **4-bromophenanthridine**, providing actionable, self-validating protocols for researchers in organometallic chemistry and drug discovery.

Physicochemical & Structural Profiling

4-Bromophenanthridine consists of a phenanthridine core (a tricyclic, nitrogen-containing aromatic system) with a bromine atom substituted at the 4-position. This specific regiochemistry is highly valued because it places the reactive bromide in close proximity to the

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nitrogen donor, allowing for the strategic synthesis of chelating ligands (e.g., PN or PNZ pincer ligands)[1].

Table 1: Quantitative Physicochemical Data

Property	Value
Chemical Name	**4-Bromophenanthridine**
CAS Number	1080-71-3[2]
Molecular Formula	C13H8BrN[2]
Molecular Weight	258.11 g/mol [2]
SMILES	BrC1=CC=CC2=C3C=CC=CC3=CN=C12[2]
Appearance	Pale yellow to off-white solid

| Storage Conditions | Sealed in dry, room temperature; inert atmosphere preferred[2] |

Mechanistic Synthesis Workflows

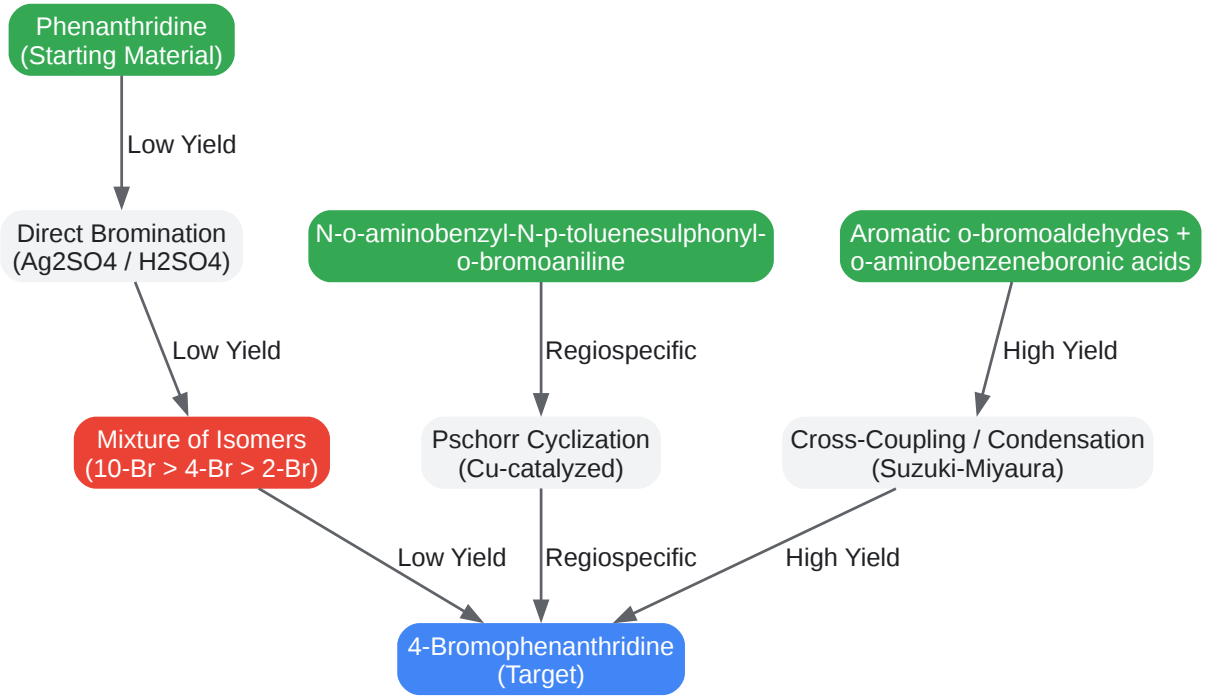
Synthesizing regiomerically pure **4-bromophenanthridine** has historically been challenging due to the complex electronic properties of the phenanthridine ring.

- Historical Approach (Direct Bromination): Electrophilic bromination of phenanthridine (e.g., using silver sulfate and sulfuric acid) yields a complex mixture of isomers. Because the basic nitrogen atom becomes protonated in acidic media, reactivity is directed toward the fused benzene rings, predominantly favoring 10-bromophenanthridine over the 4-bromo and 2-bromo derivatives[3]. This lack of regiocontrol makes direct bromination inefficient for isolating the 4-bromo isomer.

- Targeted Approach (Pschorr Cyclization): To achieve regiospecificity, early targeted syntheses utilized the Pschorr cyclization. The copper-catalyzed decomposition of diazotized N-o-aminobenzyl-N-p-toluenesulphonyl-o-bromoaniline directly yields **4-bromophenanthridine**[4]. While effective for structural proof, the multi-step preparation of the precursor limits scalability.

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- Modern Approach (Cross-Coupling): Contemporary synthesis relies on Suzuki-Miyaura cross-coupling followed by condensation. By coupling suitably substituted aromatic ortho-bromoaldehydes with ortho-aminobenzeneboronic acids, researchers can construct the phenanthridine core with the bromine atom pre-installed at the desired position, ensuring high yields and excellent scalability[1].



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Mechanistic pathways for the synthesis of **4-bromophenanthridine**.

Experimental Protocol: Synthesis of (4-Diphenylphosphino)phenanthridine

A primary application of **4-bromophenanthridine** is its conversion into (4-diphenylphosphino)phenanthridine, a versatile PN ligand for late first-row transition metals[1]. The following protocol outlines a self-validating lithiation and phosphination workflow.

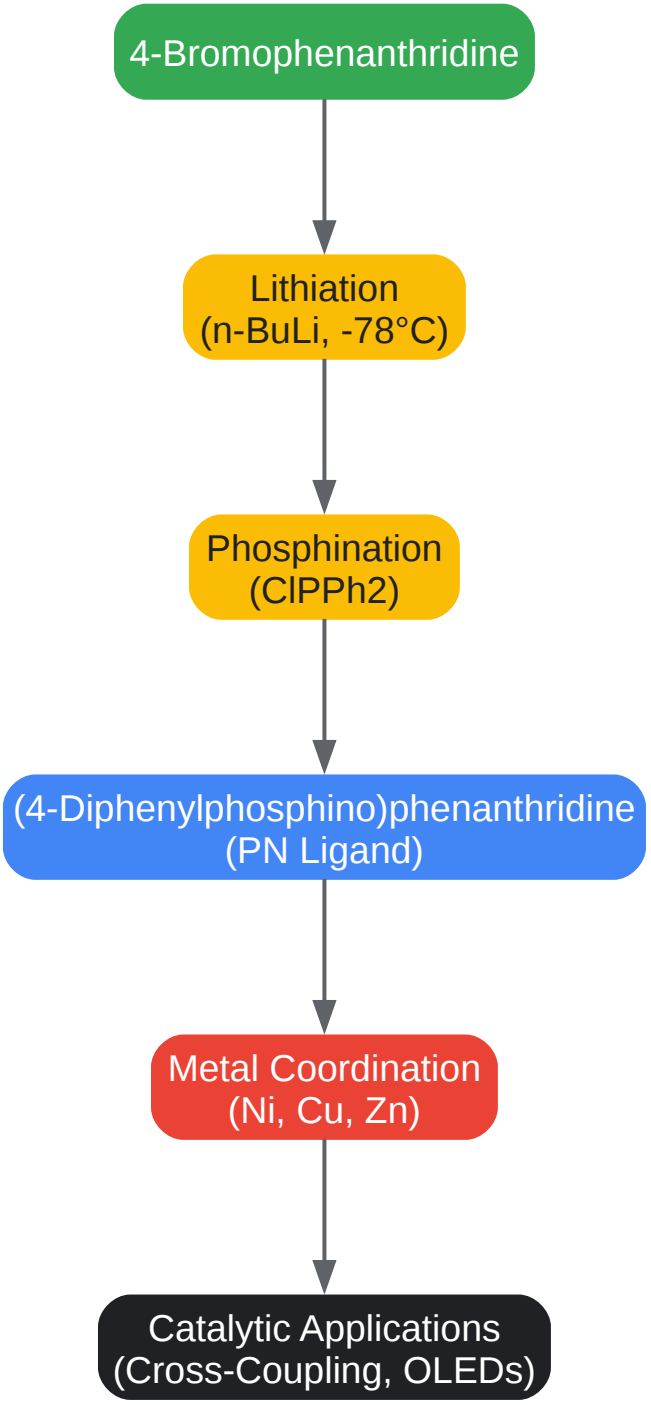
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Causality & Logic: The protocol utilizes halogen-metal exchange. The bulky phenanthridine core requires strict temperature control (-78 °C) to prevent unwanted side reactions, such as nucleophilic attack by the alkyllithium reagent on the electrophilic imine carbon of the heterocycle.

Step-by-Step Methodology:

- Preparation: Flame-dry a Schlenk flask under vacuum and backfill with ultra-high purity Argon.
- Substrate Dissolution: Dissolve **4-bromophenanthridine** (1.0 equiv) in anhydrous tetrahydrofuran (THF) to achieve a 0.1 M concentration. Cool the mixture to -78 °C using a dry ice/acetone bath.
- Lithiation: Dropwise add n-butyllithium (1.1 equiv, 1.6 M in hexanes) over 15 minutes. Stir for 1 hour at -78 °C.
    - Self-Validation Checkpoint: The color change from pale yellow to deep red visually confirms successful metalation. If the solution remains pale, the starting material may be wet, or the n-BuLi has degraded.
- Phosphination: Add chlorodiphenylphosphine (ClPPh2, 1.1 equiv) neat, dropwise. The organolithium intermediate acts as a strong nucleophile, displacing the chloride.
- Warming and Quenching: Allow the reaction mixture to slowly warm to room temperature overnight. Quench with degassed water to neutralize any unreacted organolithium species.
- Purification & Analytics: Extract the aqueous layer with dichloromethane (DCM). Dry the combined organic layers over anhydrous MgSO4, filter, and concentrate under reduced pressure. Purify the crude product via anaerobic silica gel chromatography.
    - Self-Validation Checkpoint: Analyze the purified product via 31P NMR; a single sharp peak around -12 to -14 ppm confirms the successful installation of the diphenylphosphine group, distinguishing it from oxidized phosphine oxide byproducts (typically >25 ppm).

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Workflow for the functionalization of **4-bromophenanthridine** into a PN ligand.

Applications in Advanced Ligand Design & Drug Discovery

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Coordination Chemistry and Catalysis **4-Bromophenanthridine**-derived ligands support highly versatile coordination geometries with late first-row transition metals. For example, the (4-diphenylphosphino)phenanthridine ligand forms square planar organometallic Ni(II) complexes and tetrahedral Zn(II) complexes[1]. The π-extended phenanthridine system imparts significant redox activity and unique emissive properties. Halide-bridged copper(I) dimers supported by these benzannulated ligands exhibit strong phosphorescence in the orange-red region, making them highly viable candidates for low-cost Organic Light Emitting Diodes (OLEDs) and photoredox catalysis[5].

Biological and Pharmaceutical Relevance Beyond organometallic catalysis, the phenanthridine core is a privileged scaffold in medicinal chemistry. Phenanthridine derivatives are extensively studied for their DNA-intercalating capabilities, antiparasitic, and antitumor properties. **4-Bromophenanthridine** serves as an advanced intermediate to synthesize highly functionalized phenanthridines via Buchwald-Hartwig aminations or subsequent Suzuki couplings, enabling the rapid generation of compound libraries for high-throughput screening in modern drug discovery.

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